

An In-depth Technical Guide to (2R)-2-hydroxy-3-methylbutanoate

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Compound of Interest

Compound Name: (2R)-2-hydroxy-3-methylbutanoate

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This document provides a comprehensive overview of **(2R)-2-hydroxy-3-methylbutanoate**, including its chemical identity, physicochemical properties, relevant experimental protocols, and its role in biological pathways.

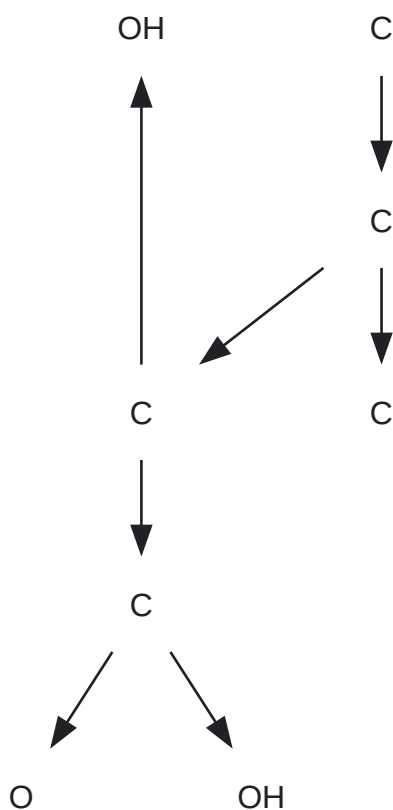
Chemical Identity and Structure

The compound of interest is systematically named (2R)-2-hydroxy-3-methylbutanoic acid.^[1]

The term "**(2R)-2-hydroxy-3-methylbutanoate**" refers to the conjugate base of this acid. It is the R-enantiomer of 2-hydroxy-3-methylbutyric acid and is structurally related to the amino acid D-valine.^[1]

Synonyms: D-alpha-Hydroxyisovaleric acid, (R)-2-hydroxyisovaleric acid, (-)-2-Hydroxy-3-methylbutyric acid.^[1]

Chemical Structure of (2R)-2-hydroxy-3-methylbutanoic acid

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Caption: 2D structure of (2R)-2-hydroxy-3-methylbutanoic acid.

Physicochemical Properties

A summary of the key quantitative data for (2R)-2-hydroxy-3-methylbutanoic acid is presented in the table below.

Property	Value	Source
Molecular Formula	C5H10O3	PubChem[1]
Molecular Weight	118.13 g/mol	PubChem[1]
CAS Number	17407-56-6	LookChem[2]
Melting Point	64-67 °C	LookChem[2]
Boiling Point (Predicted)	237.6 ± 13.0 °C	LookChem[2]
pKa (Predicted)	3.87 ± 0.16	LookChem[2]
Solubility in DMSO	23 mg/mL (194.7 mM)	Selleck Chemicals[3]
XLogP3	0.5	PubChem[1]
Hydrogen Bond Donor Count	2	LookChem[2]
Hydrogen Bond Acceptor Count	3	LookChem[2]

Experimental Protocols

Synthesis of (2R)-2-hydroxy-3-methylbutanoic acid from D-Valine

This protocol describes a general method for the synthesis of α -hydroxy acids from α -amino acids via diazotization.

Materials:

- D-Valine
- Sulfuric acid (H₂SO₄)
- Sodium nitrite (NaNO₂)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)

- Deionized water
- Ice bath

Procedure:

- Dissolve a known quantity of D-valine in a dilute solution of sulfuric acid.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add a concentrated aqueous solution of sodium nitrite dropwise to the cooled amino acid solution while stirring vigorously. The rate of addition should be controlled to maintain the temperature below 10 °C and to manage the evolution of nitrogen gas.
- After the addition is complete, continue stirring the reaction mixture in the ice bath for one hour, then allow it to warm to room temperature and stir for an additional two hours.
- The resulting solution containing the product is then extracted multiple times with diethyl ether.
- Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Filter to remove the drying agent, and evaporate the solvent under reduced pressure to yield the crude (2R)-2-hydroxy-3-methylbutanoic acid.
- The product can be further purified by recrystallization or chromatography.

Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general reverse-phase HPLC method for the analysis of (2R)-2-hydroxy-3-methylbutanoic acid.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

- Mobile Phase: An isocratic or gradient mixture of an aqueous acidic buffer (e.g., 0.1% phosphoric acid in water) and an organic solvent (e.g., acetonitrile or methanol). The exact ratio should be optimized for best separation.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Approximately 210 nm.
- Injection Volume: 10-20 μ L.
- Column Temperature: 30 $^{\circ}$ C.

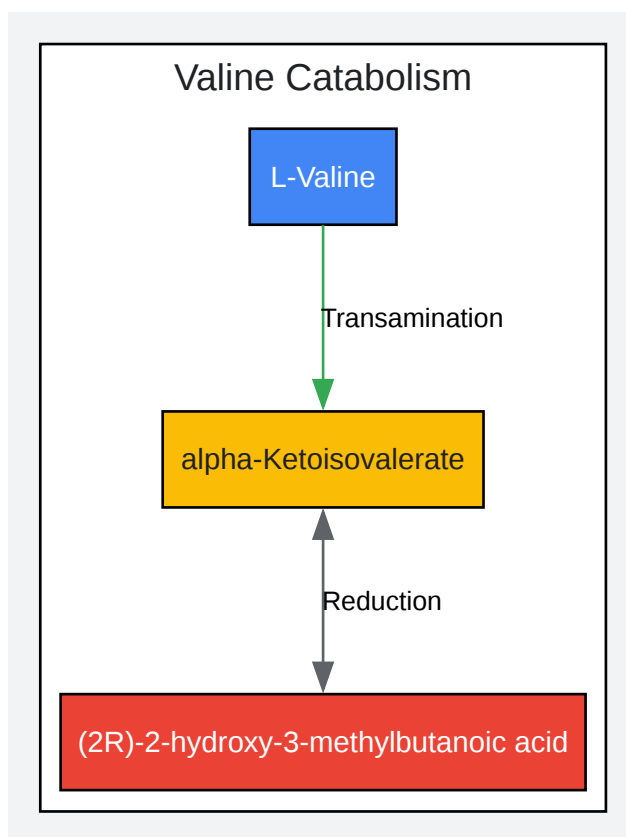
Procedure:

- Prepare a stock solution of the sample in the mobile phase or a suitable solvent.
- Prepare a series of standard solutions of known concentrations for calibration.
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard solutions to generate a calibration curve.
- Inject the sample solution.
- Identify and quantify the (2R)-2-hydroxy-3-methylbutanoic acid peak based on its retention time and the calibration curve.

Biological Context and Signaling Pathways

(2R)-2-hydroxy-3-methylbutanoic acid is a metabolite of the branched-chain amino acid, valine.

[4] The catabolism of L-valine is a key metabolic pathway where this compound is relevant.



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Caption: Simplified metabolic pathway of L-valine.

The catabolism of L-valine begins with a transamination reaction to form alpha-ketoisovalerate. This alpha-keto acid can then be reversibly reduced to form (2R)-2-hydroxy-3-methylbutanoic acid. This compound is considered an alpha-hydroxy analogue of valine and can serve as a precursor for its synthesis in the body, which is significant in nutritional and metabolic research. [4] Elevated levels of 2-hydroxy-3-methylbutanoic acid in urine can be an indicator of certain metabolic disorders, such as maple syrup urine disease.[3]

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References

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